Application Notes and Protocols for Radioligand Binding Assays of Quetiapine

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Compound of Interest		
Compound Name:	*Quetiapine*	
Cat. No.:	*B1663577*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

Introduction

Quetiapine is an atypical antipsychotic medication used in the treatment of schizophrenia, bipolar disorder, and major depressive disorder. Its therapeutic efficacy is attributed to its complex pharmacological profile, characterized by its interaction with a wide range of neurotransmitter receptors. Radioligand binding assays are indispensable in vitro tools for elucidating the affinity of **quetiapine** and its active metabolite, nor**quetiapine**, for these various receptors. This document provides detailed application notes and experimental protocols for conducting radioligand binding assays to determine the receptor occupancy of **quetiapine**, along with a summary of its binding affinities and an overview of the key signaling pathways involved.

Data Presentation: **Quetiapine** and Nor**quetiapine** Receptor Binding Affinities

The following tables summarize the in vitro binding affinities (Ki, expressed in nM) of **quetiapine** and its major active metabolite, nor**quetiapine**, for various neurotransmitter receptors. A lower Ki value indicates a higher binding affinity.

Table 1: **Quetiapine** Receptor Binding Profile

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Receptor Subtype	Ki (nM)
Serotonin Receptors	
5-HT1A	Moderate Affinity
5-HT2A	10 - 29
5-HT2C	~76-100
5-HT7	Moderate Affinity
Dopamine Receptors	
D1	Low Affinity
D2	~160-770
Adrenergic Receptors	
α1	High Affinity
α2	Moderate Affinity
Histamine Receptors	
H1	11
Muscarinic Receptors	
M1	Low Affinity

Data compiled from multiple sources. Specific Ki values can vary between studies depending on the experimental conditions.[1][2][3][4][5][6][7]

Table 2: Nor**quetiapine** Receptor Binding Profile

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Receptor/Transporter	Ki (nM)	Functional Activity
Serotonin Receptors		
5-HT1A	~45	Partial Agonist
5-HT2A	58	Antagonist
5-HT2B	14	Antagonist
5-HT2C	110	Antagonist
5-HT7	76	Antagonist
Dopamine Receptors		
D1	210	-
D2	196	Antagonist
D3	570	-
D4	1300	-
Adrenergic Receptors		
α1A	144	-
α1B	95	-
α2A	240	-
α2C	740	-
Histamine Receptors		
H1	3.5	Antagonist
Muscarinic Receptors		
M1	39	Antagonist
M2	453	-
M3	23	Antagonist
M4	110	-

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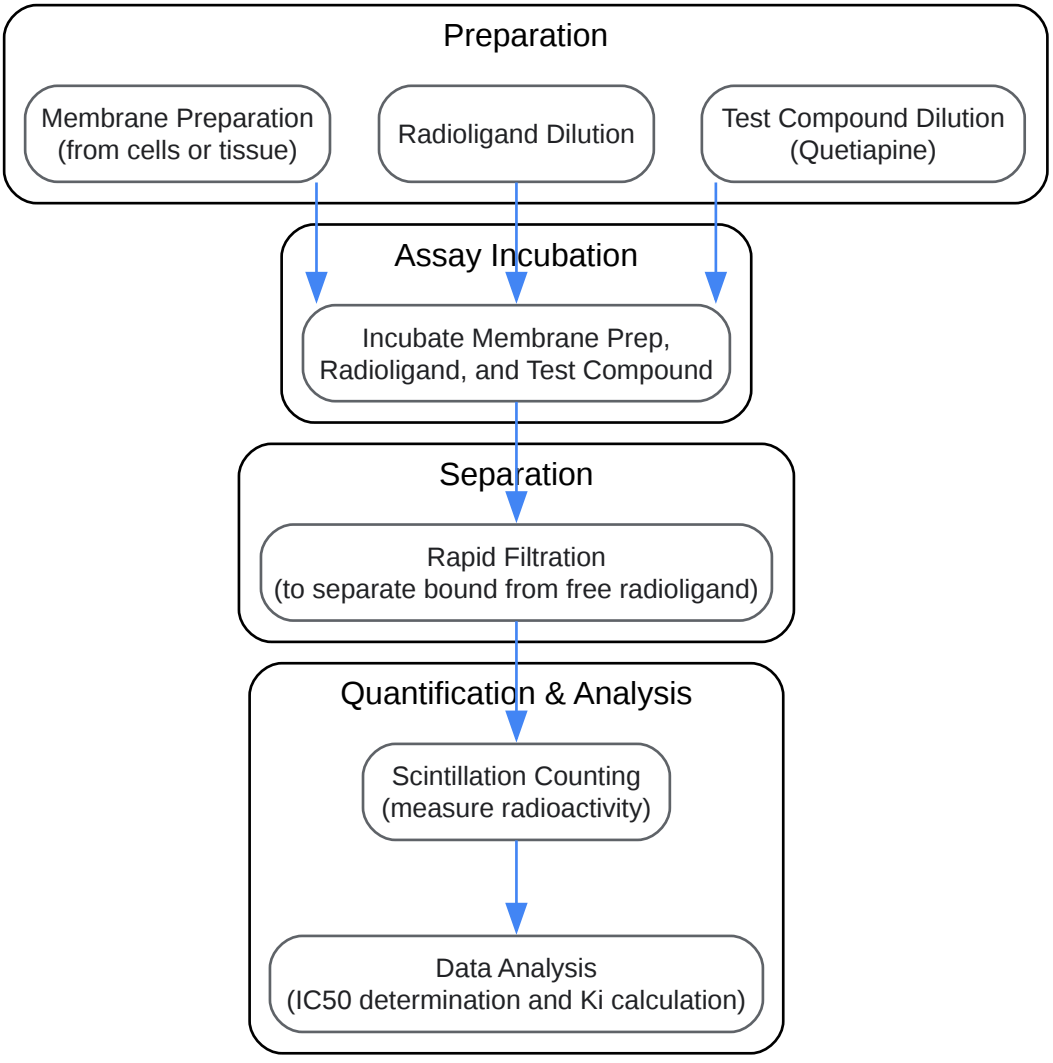
M5	23	Antagonist
Transporters		
Norepinephrine (NET)	High Affinity	Inhibitor

Data compiled from multiple sources. Specific Ki values can vary between studies depending on the experimental conditions.[1][2][3][6]

Experimental Workflow and Signaling Pathways

The following diagrams illustrate the general workflow for a competitive radioligand binding assay and the primary signaling pathways associated with **quetiapine**'s key receptor targets.



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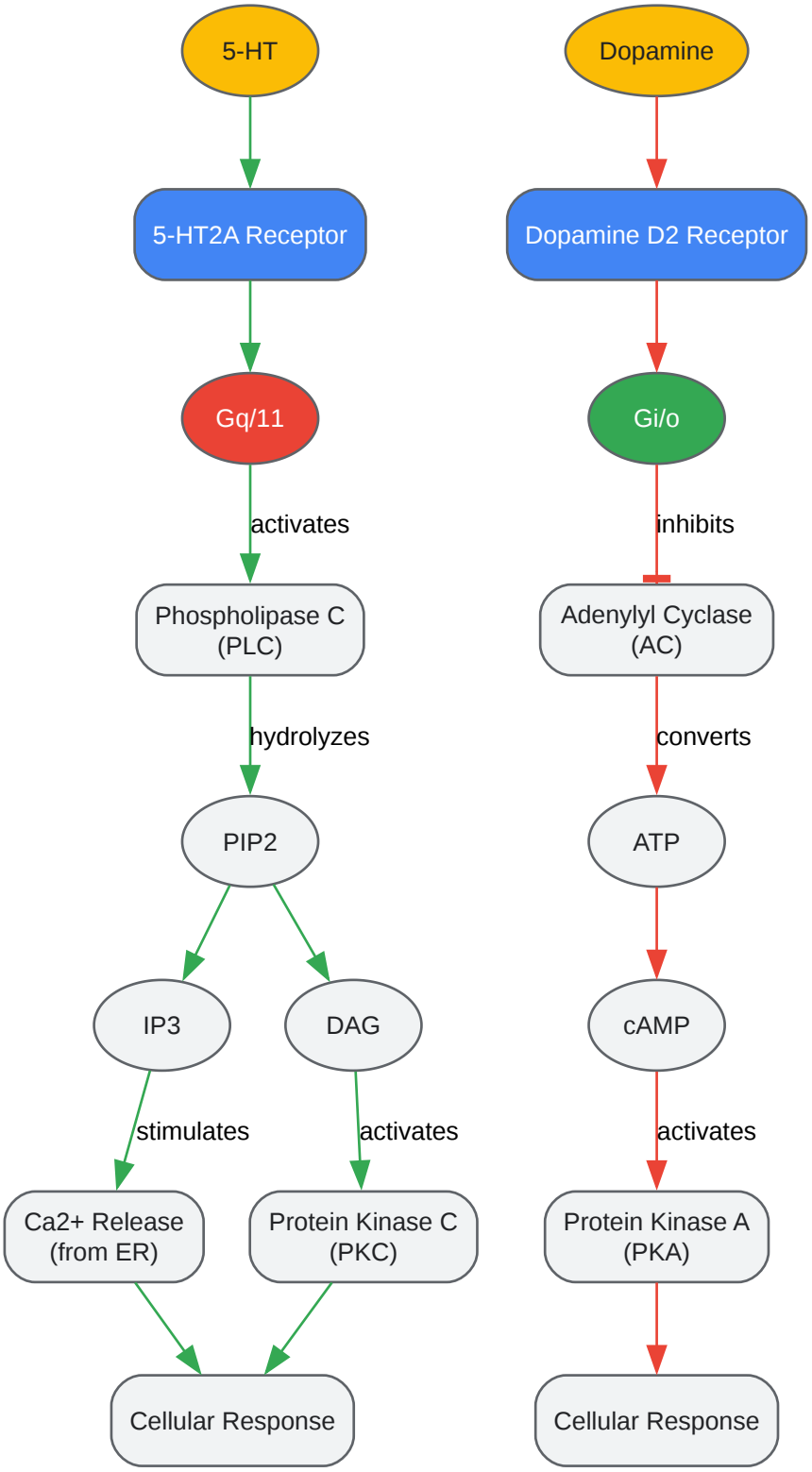
General workflow for a competitive radioligand binding assay.



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References

- 1. benchchem.com [benchchem.com]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. psychiatrist.com [psychiatrist.com]
- 5. Antipsychotic Drugs: From Receptor-binding Profiles to Metabolic Side Effects - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Quetiapine and its metabolite norquetiapine: translation from in vitro pharmacology to in vivo efficacy in rodent models - PMC [pmc.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
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